

# Application Notes and Protocols for RC32 PROTAC-Mediated FKBP12 Knockdown in Mice

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## Compound of Interest

Compound Name: FKBP12 PROTAC RC32

Cat. No.: B15609535

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## Introduction

RC32 is a potent and specific proteolysis-targeting chimera (PROTAC) designed to induce the degradation of the FK506-binding protein 12 (FKBP12).<sup>[1]</sup> This document provides detailed application notes and experimental protocols for utilizing RC32 to achieve FKBP12 knockdown in both in vitro and in vivo mouse models. FKBP12 is a ubiquitously expressed protein involved in various cellular processes, including protein folding, signal transduction, and calcium channel regulation.<sup>[2]</sup> RC32-mediated degradation of FKBP12 offers a powerful tool for studying the functional consequences of FKBP12 loss and exploring its therapeutic potential.

RC32 is a heterobifunctional molecule that consists of a ligand that binds to FKBP12 (a derivative of rapamycin) and a ligand for the E3 ubiquitin ligase Cereblon (pomalidomide), connected by a linker.<sup>[1]</sup> This design facilitates the formation of a ternary complex between FKBP12, RC32, and Cereblon, leading to the ubiquitination of FKBP12 and its subsequent degradation by the proteasome.<sup>[3]</sup>

## Data Presentation

### In Vitro Efficacy of RC32

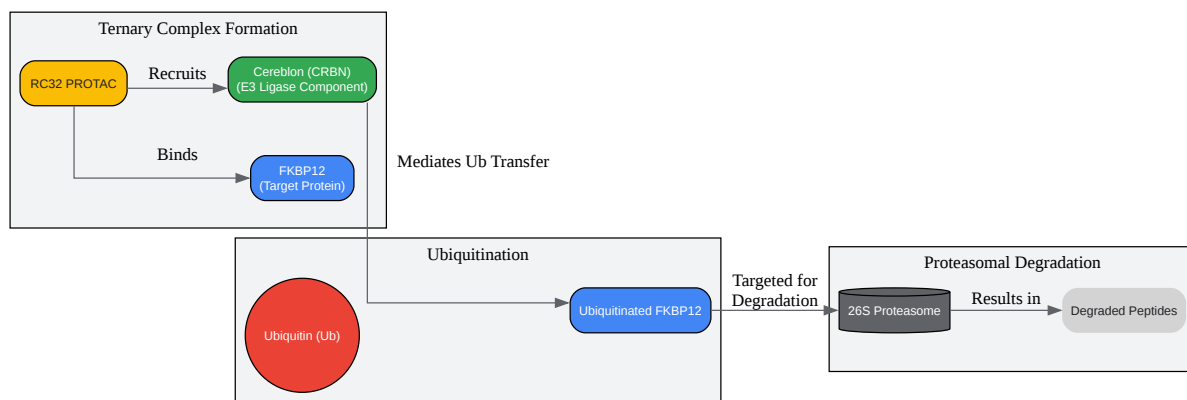
Cell Line	DC50 (nM)	Treatment Duration (hours)	Reference
Jurkat	~0.3	12	<a href="#">[4]</a>
Hep3B	0.9	Not Specified	<a href="#">[5]</a>
HuH7	0.4	Not Specified	<a href="#">[5]</a>

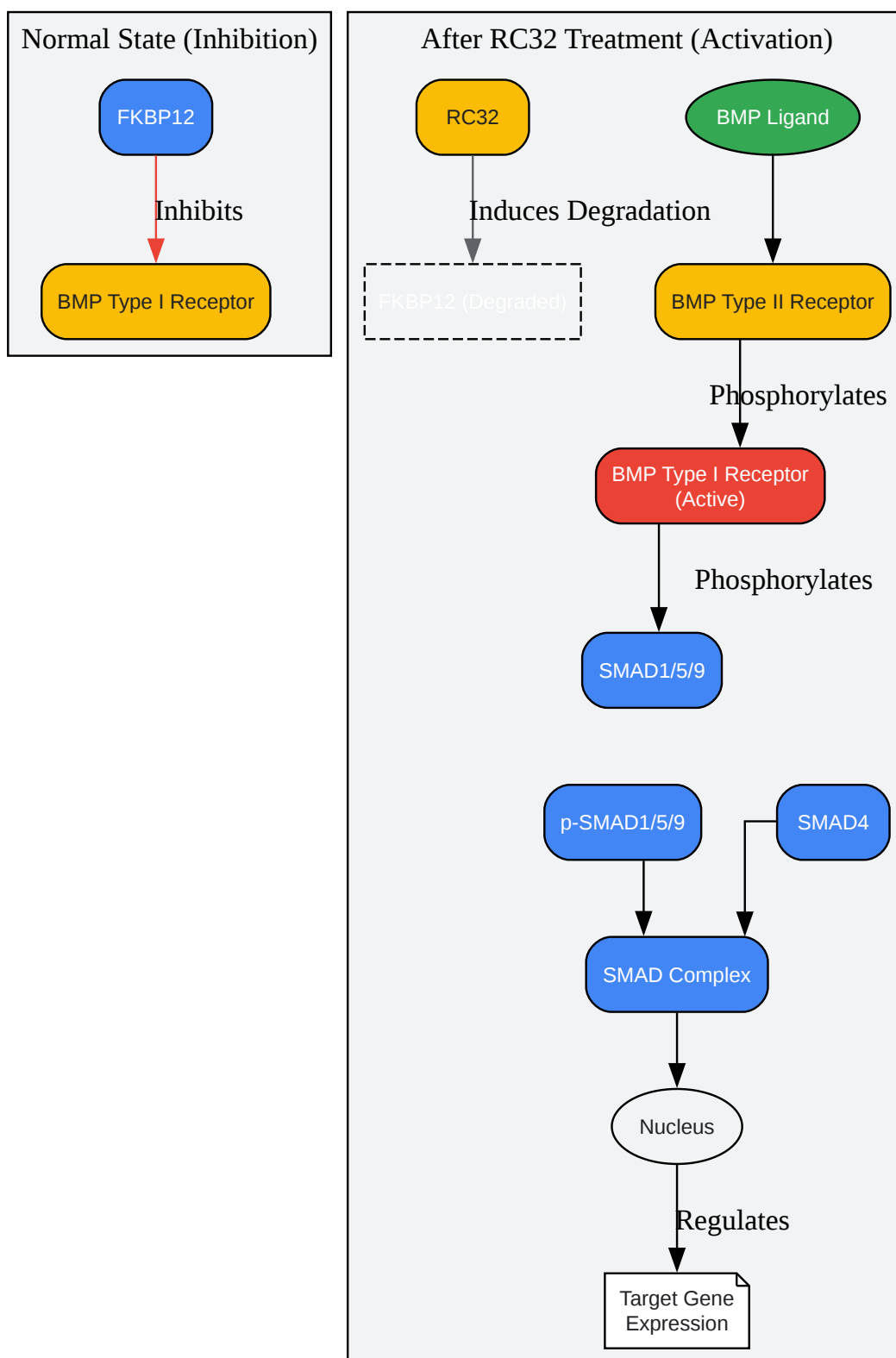
## In Vivo Administration and Efficacy of RC32 in Mice

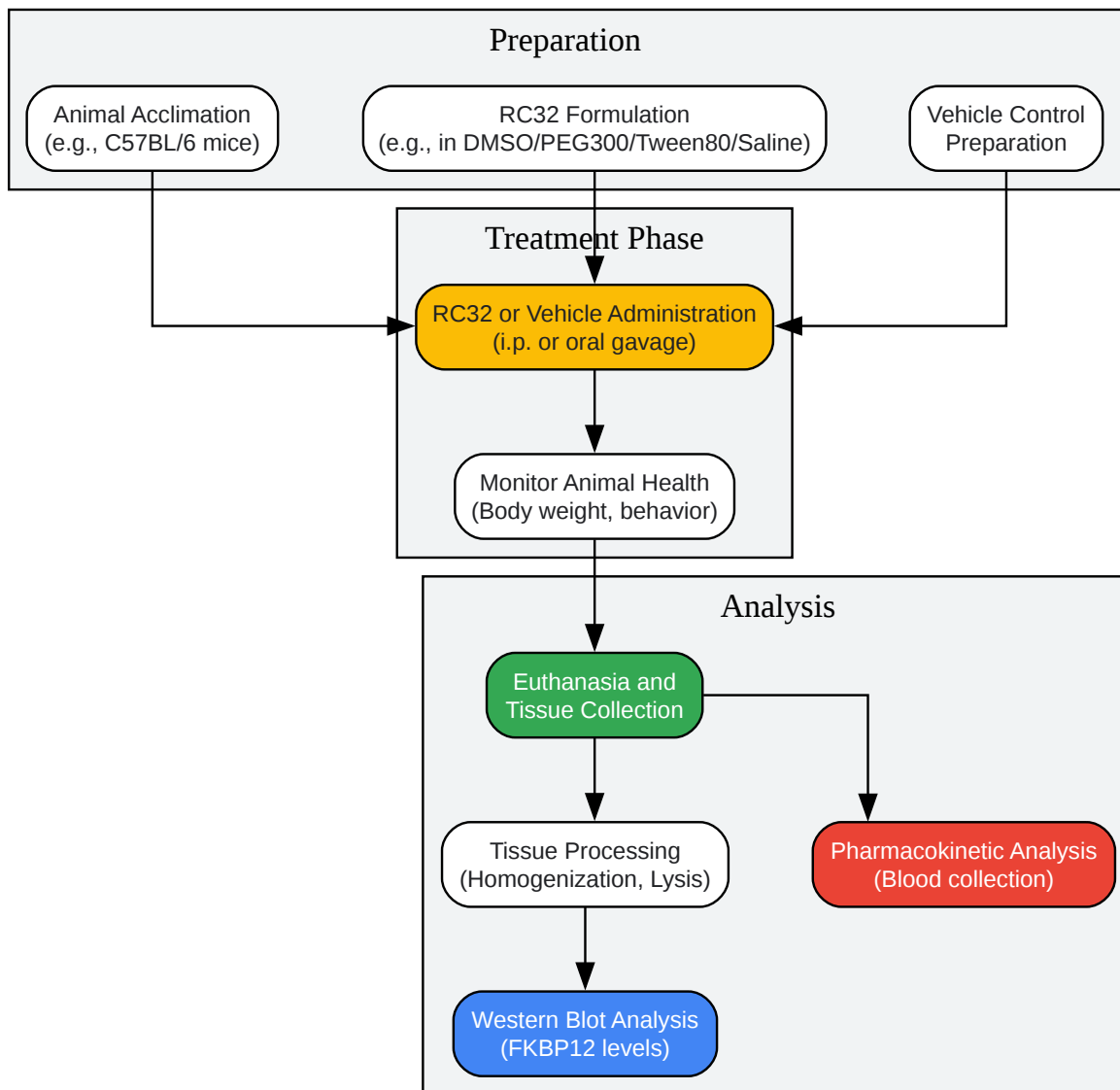
Administration Route	Dosage	Dosing Schedule	Duration	Observed Effect	Reference
Intraperitoneal (i.p.)	30 mg/kg	Twice a day	1 day	Significant degradation of FKBP12 in most organs (except brain).	<a href="#">[1]</a>
Oral (p.o.)	60 mg/kg	Twice a day	1 day	Significant degradation of FKBP12.	<a href="#">[6]</a>

## Signaling Pathways and Experimental Workflows

### Mechanism of Action of RC32 PROTAC







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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. sinobiological.com [sinobiological.com]
- 3. Novel PROTAC to target FKBP12: the potential to enhance bone morphogenetic protein activity and apoptosis in multiple myeloma - PMC [pmc.ncbi.nlm.nih.gov]
- 4. A chemical approach for global protein knockdown from mice to non-human primates - PMC [pmc.ncbi.nlm.nih.gov]
- 5. PROTAC mediated FKBP12 degradation enhances Hepcidin expression via BMP signaling without immunosuppression activity - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
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